

# 3,3-dimethylcyclobutene molecular weight and formula

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## Compound of Interest

Compound Name: 3,3-dimethylcyclobutene

Cat. No.: B097530

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## Technical Guide: 3,3-Dimethylcyclobutene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **3,3-dimethylcyclobutene**, a valuable building block in organic synthesis.

## Core Data

The fundamental chemical properties of **3,3-dimethylcyclobutene** are summarized below.

Property	Value
Chemical Formula	C <sub>6</sub> H <sub>10</sub>
Molecular Weight	82.14 g/mol
CAS Number	16327-38-1

## Synthesis Protocol: Dehydrobromination of 3-Bromo-1,1-dimethylcyclobutane

A common and effective method for the synthesis of **3,3-dimethylcyclobutene** is the dehydrobromination of 3-bromo-1,1-dimethylcyclobutane. This elimination reaction is typically carried out using a strong, sterically hindered base to favor the formation of the less substituted

alkene (Hofmann elimination is less of a concern here due to the single beta-hydrogen, but a bulky base is still effective).

#### Materials:

- 3-Bromo-1,1-dimethylcyclobutane
- Potassium tert-butoxide (t-BuOK)
- Anhydrous Tetrahydrofuran (THF)
- Inert gas (e.g., Argon or Nitrogen)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for inert atmosphere reactions (Schlenk line, etc.)
- Distillation apparatus

#### Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser under an inert atmosphere, and a dropping funnel is charged with a solution of potassium tert-butoxide in anhydrous THF.
- **Addition of Substrate:** A solution of 3-bromo-1,1-dimethylcyclobutane in anhydrous THF is added dropwise to the stirred potassium tert-butoxide solution at room temperature.
- **Reaction:** The reaction mixture is stirred at room temperature for several hours or gently heated to reflux to ensure complete reaction. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Upon completion, the reaction mixture is cooled to room temperature and quenched by the slow addition of a saturated aqueous sodium bicarbonate solution. The aqueous layer is extracted with a suitable organic solvent (e.g., diethyl ether or pentane).

- Purification: The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is carefully removed by distillation at atmospheric pressure due to the volatility of the product. The crude product is then purified by fractional distillation to yield pure **3,3-dimethylcyclobutene**.

## Analytical Protocol: Gas Chromatography (GC) Analysis

Gas chromatography is a primary analytical technique for assessing the purity of **3,3-dimethylcyclobutene** and for monitoring reaction progress.

Instrumentation:

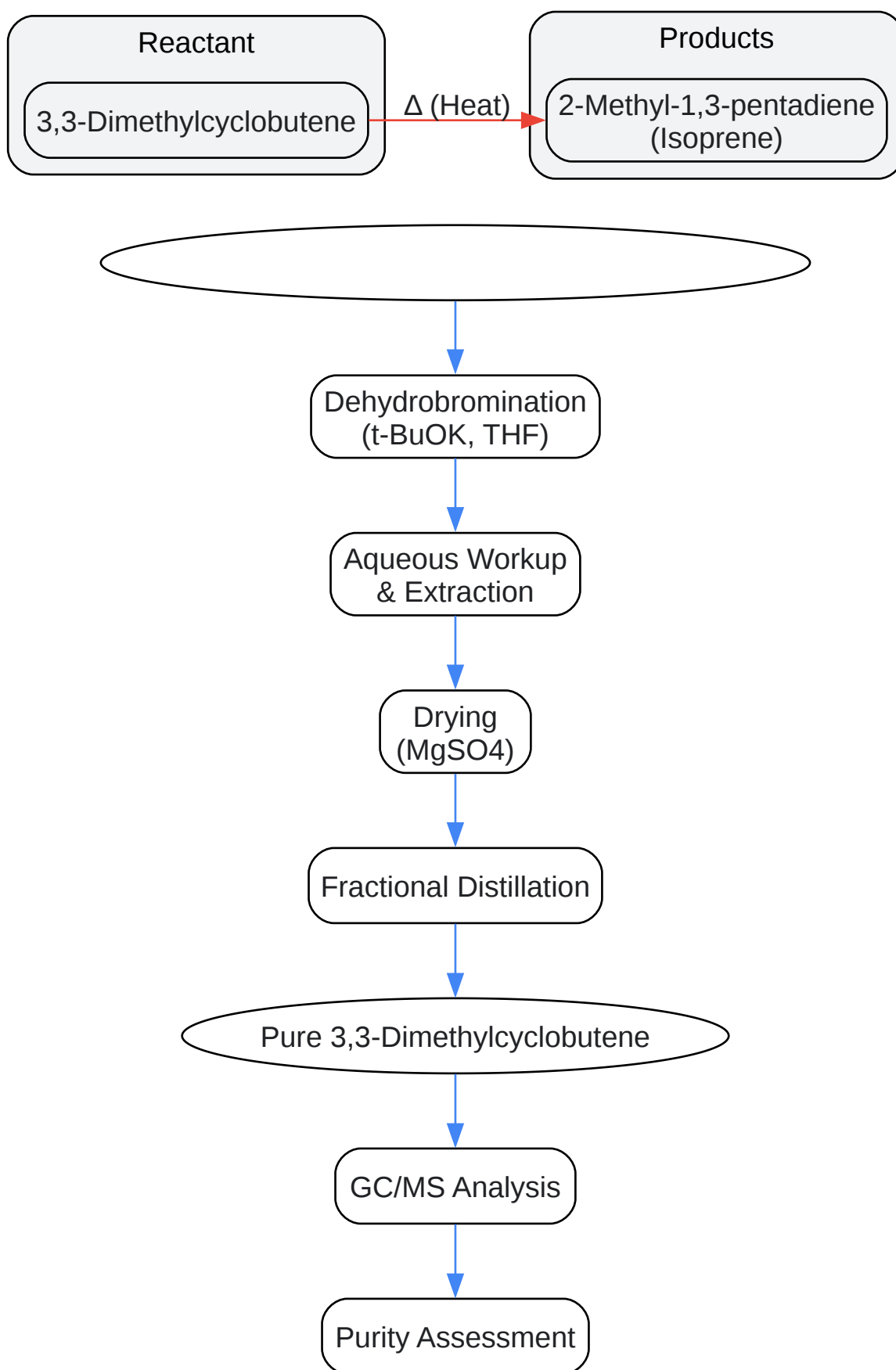
- Gas chromatograph equipped with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS).
- Capillary column suitable for volatile hydrocarbon analysis (e.g., a non-polar stationary phase like dimethylpolysiloxane or a slightly polar phase).

GC Conditions:

Parameter	Recommended Setting
Column	HP-5 (or equivalent), 30 m x 0.32 mm ID, 0.25 $\mu\text{m}$ film thickness
Carrier Gas	Helium or Hydrogen, constant flow rate of 1-2 mL/min
Injector Temperature	200 $^{\circ}\text{C}$
Detector Temperature	250 $^{\circ}\text{C}$ (FID) or as per MS manufacturer's recommendation
Oven Program	Initial temperature of 40 $^{\circ}\text{C}$ (hold for 5 minutes), ramp at 10 $^{\circ}\text{C}/\text{min}$ to 150 $^{\circ}\text{C}$
Injection Mode	Split (e.g., 50:1 split ratio)
Injection Volume	0.1 - 1.0 $\mu\text{L}$ of a dilute solution in a volatile solvent (e.g., pentane or hexane)

## Reaction Pathway: Thermal Isomerization

**3,3-Dimethylcyclobutene** undergoes a thermal electrocyclic ring-opening reaction to yield 2-methyl-1,3-pentadiene (isoprene) and ethylene. This unimolecular isomerization follows first-order kinetics.



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